Perfluorobutane: A Comprehensive Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest	
Compound Name:	*Perfluorobutane*
CAS No.:	*355-25-9*
Cat. No.:	*B1679596*

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An In-depth Technical Guide on the Core Chemical and Physical Properties of **Perfluorobutane** (C_4F_{10})

Perfluorobutane, also known as decafluorobutane, is a synthetic, inert fluorocarbon gas with the chemical formula C_4F_{10}. Structurally, it is a butane backbone where all hydrogen atoms have been substituted with fluorine atoms. This complete fluorination imparts remarkable chemical stability, low reactivity, and unique physical properties that have made it a valuable compound in various high-technology and medical applications. This guide provides a detailed overview of its chemical and physical properties, experimental protocols for their determination, and key applications relevant to the scientific and drug development communities.

Chemical and Physical Properties Database

The fundamental properties of **perfluorobutane** are summarized in the tables below, providing a consolidated resource for key quantitative data.

Table 1: General and Identification Properties

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Property	Value	Source(s)
Chemical Formula	C_4F_{10}	[1]
Molecular Weight	238.03 g/mol	[2][3]
IUPAC Name	1,1,1,2,2,3,3,4,4,4-Decafluorobutane	[2]
CAS Number	355-25-9	[1][2]
Appearance	Colorless, odorless gas	[1]
Synonyms	Perflubutane, DFB, Halocarbon 610, R610, Sonazoid	[1][2][3]

Table 2: Thermodynamic and Physical Properties

Property	Value	Conditions	Source(s)
Boiling Point	-1.7 °C to -2.5 °C	101.325 kPa	[1]
Melting Point	-128 °C to -129 °C	---	[1]
Liquid Density	1594 kg/m ^{3} (1.594 g/cm^3)	At boiling point	[1]
Gas Density	11.21 kg/m ^{3}	At boiling point, 101.3 kPa	[1]
Vapor Pressure	330.3 kPa	At 25 °C	[1]
Critical Temperature	113.2 °C	---	
Heat of Vaporization	96.3 kJ/kg	At boiling point	
Viscosity	0.0001218 Poise	---	[1]
Surface Tension	7.48 mN/m	---	

Table 3: Solubility and Environmental Properties

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Property	Value	Conditions	Source(s)
Solubility in Water	1.5 mg/L	101.3 kPa	[1]
Solubility (Organic)	Soluble in benzene, chloroform	---	
Log P (n-octanol/water)	> 3.93	---	[1]
Global Warming Potential	4800 - 8860	100-Year Time Horizon	[1]
Ozone Depletion Potential	0	---	[1]
Atmospheric Lifetime	> 2600 years	---	[1]

Experimental Protocols

Accurate determination of physicochemical properties is critical for research and development. The following sections detail the methodologies for measuring key parameters of **perfluorobutane**, based on internationally recognized standards.

Boiling Point / Volatility Determination (Based on ASTM D1837)

The boiling point of a liquefied gas like **perfluorobutane** is often characterized by its volatility. The standard test method ASTM D1837 provides a measure of the relative purity and amount of higher boiling constituents present.[4][5][6]

Principle: A sample of the liquefied gas is cooled and collected in a graduated weathering tube. The liquid is then allowed to evaporate (weather) under controlled conditions. The temperature at which 95% of the sample has evaporated is recorded as a key volatility indicator, which relates closely to the boiling point of the primary component.[6][7]

Methodology:

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- Apparatus: A weathering tube (a graduated, cone-shaped glass tube), a cooling coil, and a suitable thermometer (e.g., ASTM 99C) are required.[7]
- Sampling: The weathering tube is pre-cooled. A liquid sample of 100 mL is obtained by passing the liquefied gas through the cooling coil and into the weathering tube.
- Weathering: The tube is placed in a water bath maintained at a specified temperature. The sample is allowed to weather, and the volume is monitored as it evaporates.
- Measurement: The temperature is recorded at the precise moment the liquid level reaches the 5% mark (indicating 95% has evaporated).[4][6]
- Correction: The observed temperature is corrected for barometric pressure. An increase in the 95% evaporated temperature indicates the presence of less volatile components.[6]

Vapor Pressure Determination (Based on OECD Guideline 104 - Static Method)

The static method is a direct and reliable way to determine the vapor pressure of a substance in a closed system at thermodynamic equilibrium.[8][9][10]

Principle: The test substance is introduced into a vacuum-sealed, temperature-controlled container. At a given temperature, the pressure that develops in the headspace after equilibrium is achieved corresponds to the vapor pressure of the substance.[11]

Methodology:

- Apparatus: A vacuum-tight sample vessel equipped with a pressure transducer, a heating/cooling system to maintain a constant temperature, and a vacuum pump.
- Sample Preparation: A small amount of liquid **perfluorobutane** is introduced into the sample vessel. The sample must be thoroughly degassed to remove any dissolved air or other gases. This is typically achieved by several freeze-pump-thaw cycles, where the sample is frozen, the headspace is evacuated, and the sample is then thawed to release more dissolved gases.[11]

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- Equilibration: The entire apparatus, including the pressure sensor, is brought to the desired measurement temperature. The system is then allowed to equilibrate until the pressure reading is constant, indicating that the vapor-liquid equilibrium has been reached.[11]
- Measurement: The stable pressure value is recorded as the vapor pressure at that specific temperature.
- Data Collection: The procedure is repeated at several different temperatures to generate a vapor pressure curve. At least three measurements are recommended to verify the linearity of the curve.[10]

Density Determination (Based on ASTM D4052)

This method uses a digital density meter based on the oscillating U-tube principle, which is highly accurate for liquids, including liquefied gases under pressure.[12][13][14]

Principle: A small volume of the liquid sample is injected into a U-shaped borosilicate glass tube, which is then electronically excited to oscillate at its natural frequency. The frequency of oscillation is dependent on the mass of the tube, and therefore on the density of the liquid inside it. The instrument is calibrated with fluids of known density (e.g., dry air and pure water).[15]

Methodology:

- Apparatus: A digital density meter with a temperature-controlled oscillating U-tube cell, and a means of injecting the liquid sample (e.g., a syringe or an automated injection system). The system must be capable of handling liquefied gas.
- Calibration: The instrument is calibrated according to the manufacturer's instructions using at least two reference standards of known density.
- Sample Injection: A small, bubble-free aliquot of liquid **perfluorobutane** is introduced into the measurement cell. For volatile substances, this must be done carefully to prevent bubble formation, which would significantly affect the accuracy.[14]
- Measurement: The instrument maintains the sample at a precise temperature and measures the oscillation period. Using the calibration data, it automatically calculates and displays the

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density of the sample.[15]

- Cleaning: After each measurement, the cell must be thoroughly cleaned and dried to ensure no residue affects subsequent measurements.

Visualizations: Workflows and Logical Relationships

Experimental Workflow: Vapor Pressure Determination

The following diagram illustrates the workflow for determining the vapor pressure of **perfluorobutane** using the static method as described in OECD Guideline 104.

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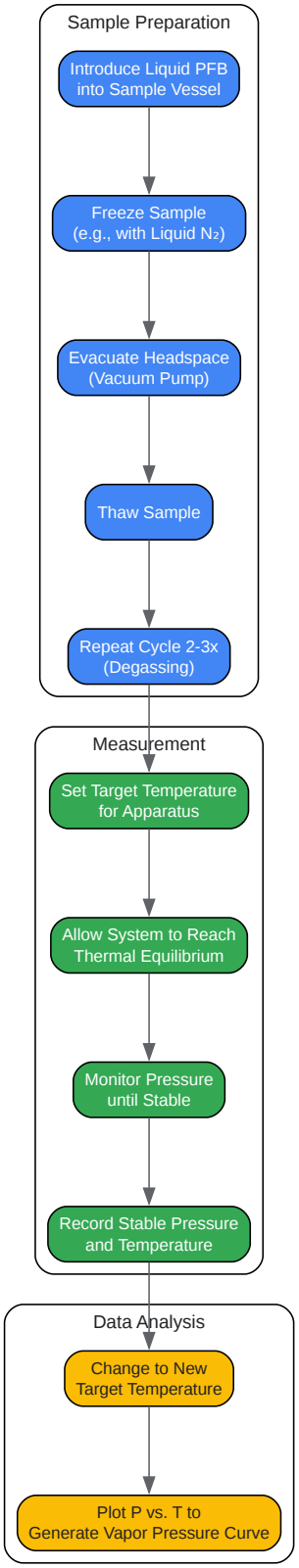

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Workflow for Vapor Pressure Measurement (Static Method).

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Application Workflow: **Perfluorobutane** as an Ultrasound Contrast Agent

Perfluorobutane is the gas core for microbubble ultrasound contrast agents like Sonazoid®. This diagram shows the logical workflow from administration to diagnostic imaging, highlighting its unique mechanism of action.[16][17]

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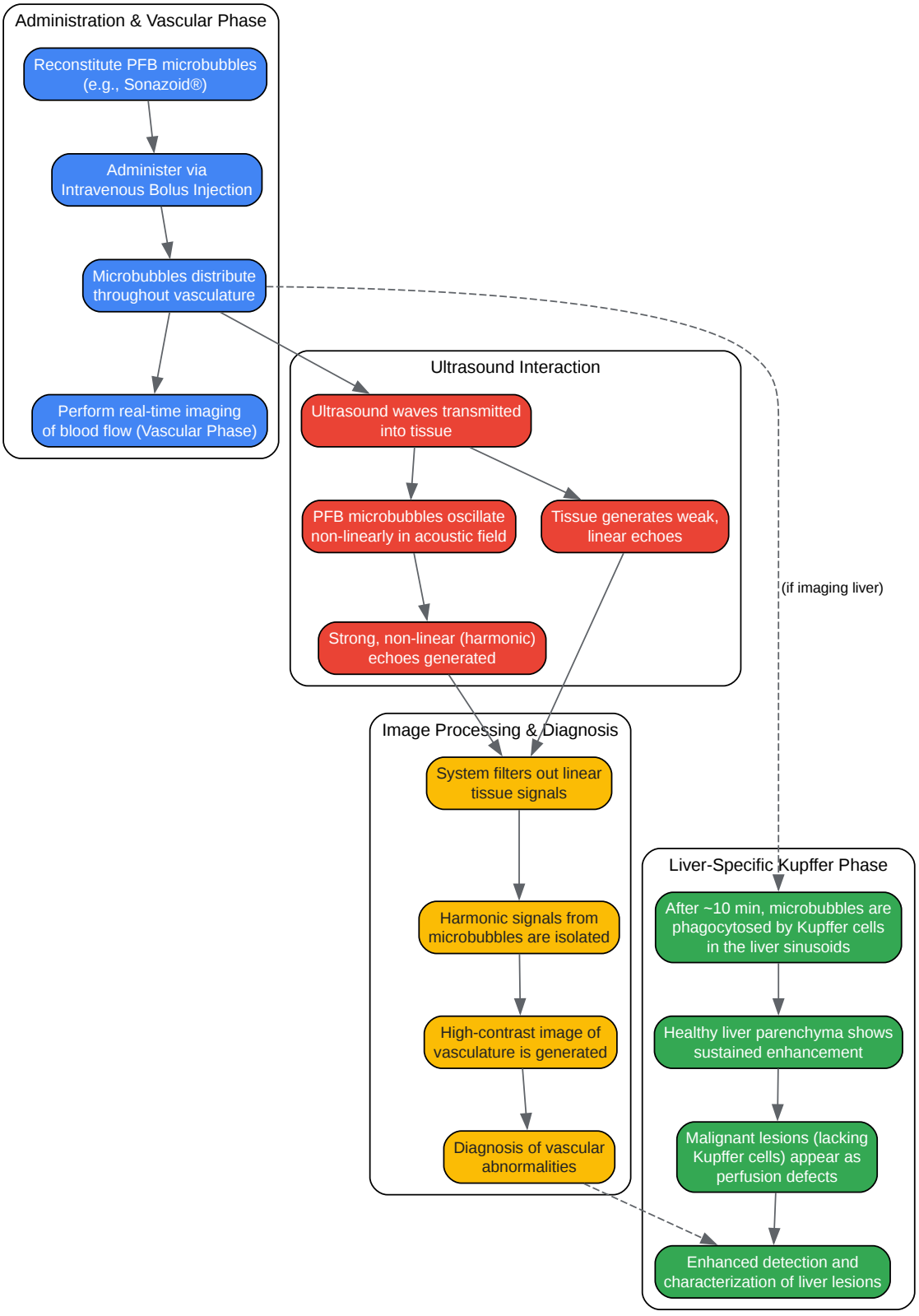

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Mechanism of PFB Microbubbles in Contrast-Enhanced Ultrasound.

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Formulation Workflow: **Perfluorobutane** Nanoemulsions for Drug Delivery

Perfluorobutane can be formulated into nanoemulsions to serve as carriers for therapeutic agents. This workflow outlines the general steps for creating such a drug delivery system.[18] [19]

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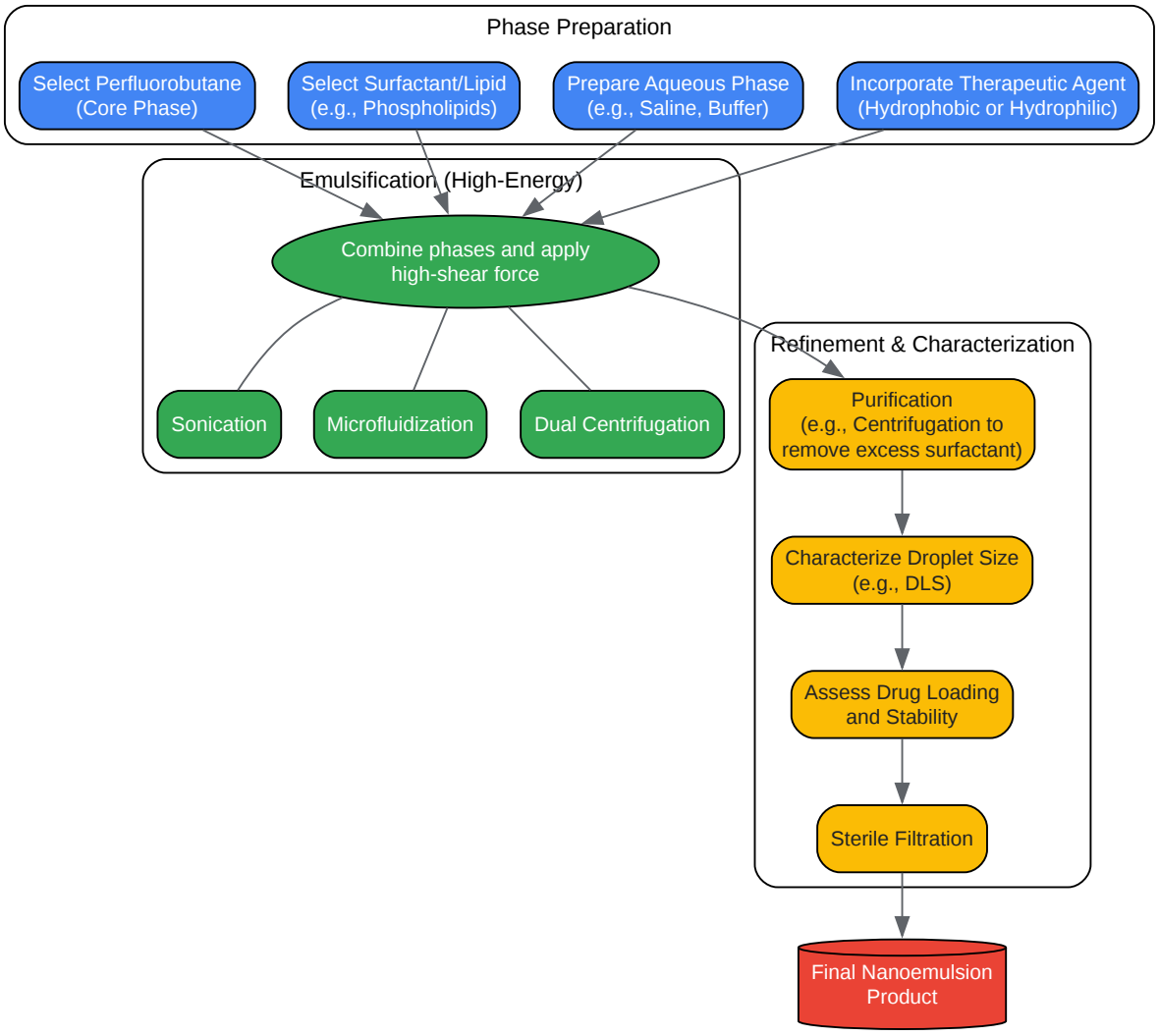

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General Workflow for PFB Nanoemulsion Formulation.

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